

# An In-depth Technical Guide to the Physical and Chemical Properties of Cyclohexanesulfonamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclohexanesulfonamide

Cat. No.: B1345759

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cyclohexanesulfonamide** (CAS No. 2438-38-2) is an organic compound featuring a cyclohexane ring bonded to a sulfonamide functional group. While structurally simple, this compound serves as a valuable building block in medicinal chemistry and other areas of chemical synthesis. This guide provides a comprehensive overview of its known physical and chemical properties, experimental protocols for their determination, and a summary of its synthesis.

## Physical Properties

**Cyclohexanesulfonamide** is typically a white to off-white solid at room temperature. It is soluble in polar solvents, a characteristic enhanced by the hydrophilic nature of the sulfonamide group.<sup>[1]</sup>

## Tabulated Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub> S	[1]
Molecular Weight	163.24 g/mol	[1][2]
Melting Point	94-95 °C	[2]
Boiling Point	299.8 °C at 760 mmHg	[2][3]
Density	1.22 g/cm <sup>3</sup>	[2]
Vapor Pressure	0.00116 mmHg at 25°C	[2]
Flash Point	135.1 °C	[2]
Appearance	White to off-white solid	[1]
Solubility	Soluble in polar solvents like water and alcohols	[1]

## Chemical Properties

The chemical reactivity of **cyclohexanesulfonamide** is primarily dictated by the sulfonamide functional group. It exhibits moderate stability under standard conditions.[1]

## Acidity

The sulfonamide proton (-SO<sub>2</sub>NH<sub>2</sub>) is weakly acidic. The predicted pK<sub>a</sub> for **cyclohexanesulfonamide** is approximately 10.58.[4] This acidity allows for the formation of salts with strong bases.

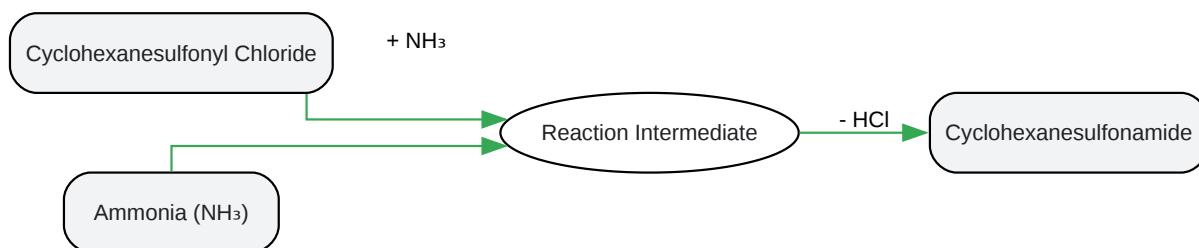
## Reactivity

**Cyclohexanesulfonamide** can participate in various chemical reactions, including nucleophilic substitutions at the nitrogen atom and other transformations characteristic of sulfonamides.[1]

## Synthesis

The most direct synthesis of **cyclohexanesulfonamide** involves the reaction of cyclohexanesulfonyl chloride with ammonia. This is a standard nucleophilic acyl substitution

reaction where the nitrogen atom of ammonia acts as a nucleophile, attacking the electrophilic sulfur atom of the sulfonyl chloride and displacing the chloride leaving group.



[Click to download full resolution via product page](#)

Synthesis of **Cyclohexanesulfonamide** from Cyclohexanesulfonyl Chloride and Ammonia.

## Experimental Protocols

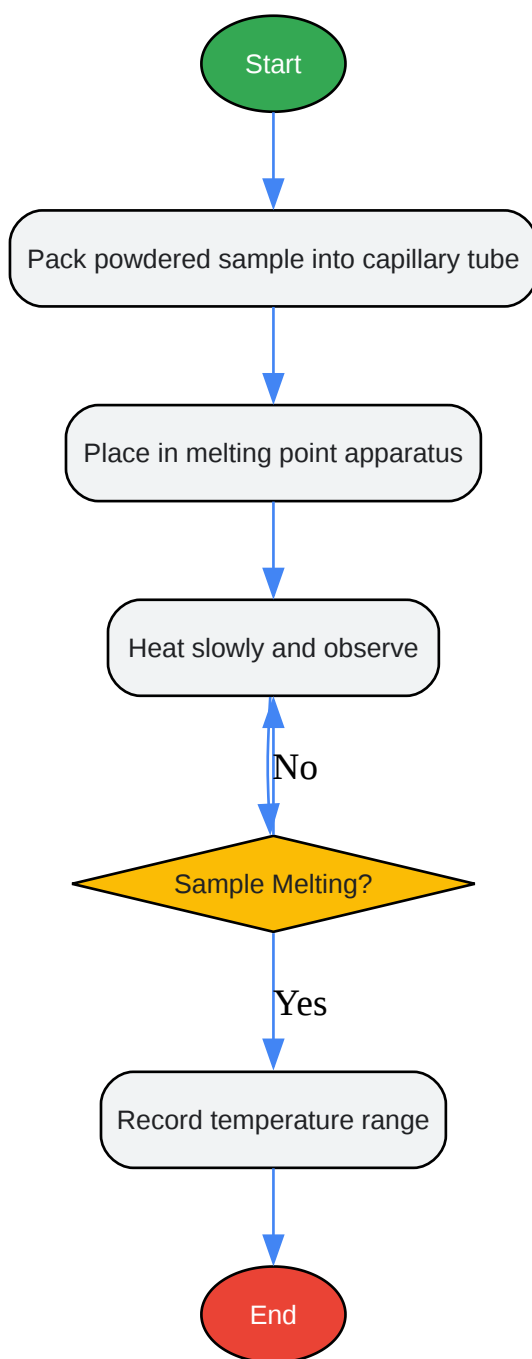
The following sections detail generalized experimental protocols for determining the key physical properties of **cyclohexanesulfonamide**.

### Determination of Melting Point

The melting point can be determined using a capillary method with a melting point apparatus.

Protocol:

- A small, finely powdered sample of **cyclohexanesulfonamide** is packed into a capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.



[Click to download full resolution via product page](#)

*Workflow for Melting Point Determination.*

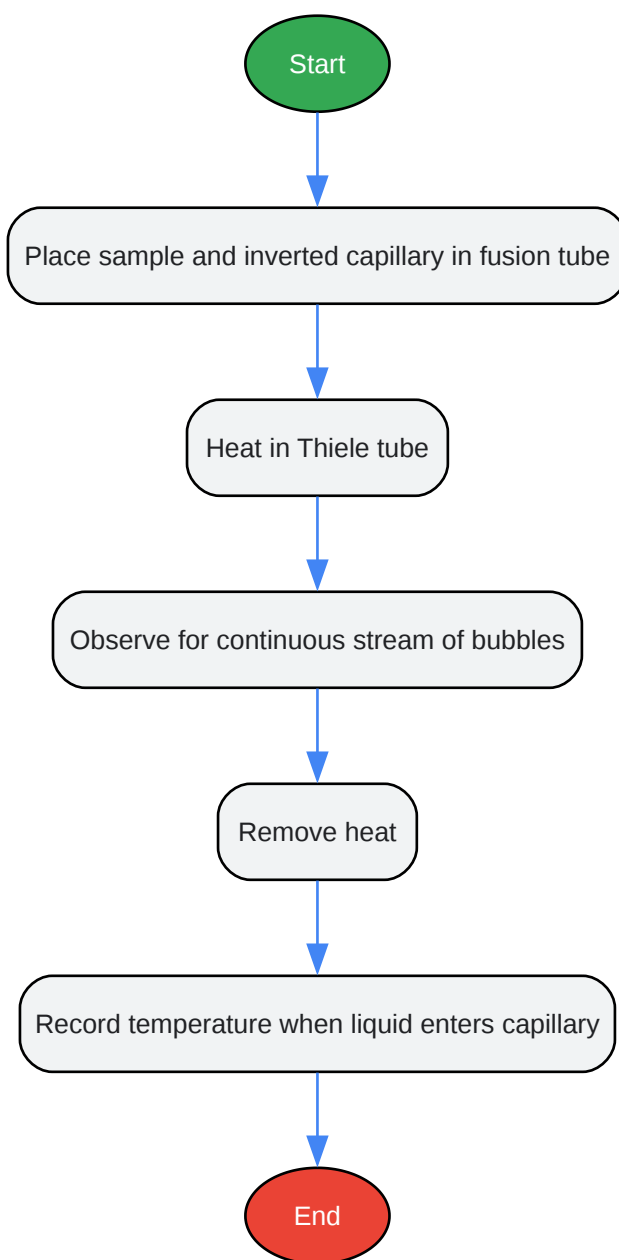
## Determination of Boiling Point

For high-boiling point solids like **cyclohexanesulfonamide**, distillation under reduced pressure is the preferred method to prevent decomposition. The boiling point at atmospheric pressure is

often an extrapolated value. A common laboratory method for small quantities is the Thiele tube method.

Protocol:

- A small amount of the substance is placed in a fusion tube.
- A capillary tube, sealed at one end, is placed inverted into the fusion tube.
- The setup is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.



[Click to download full resolution via product page](#)

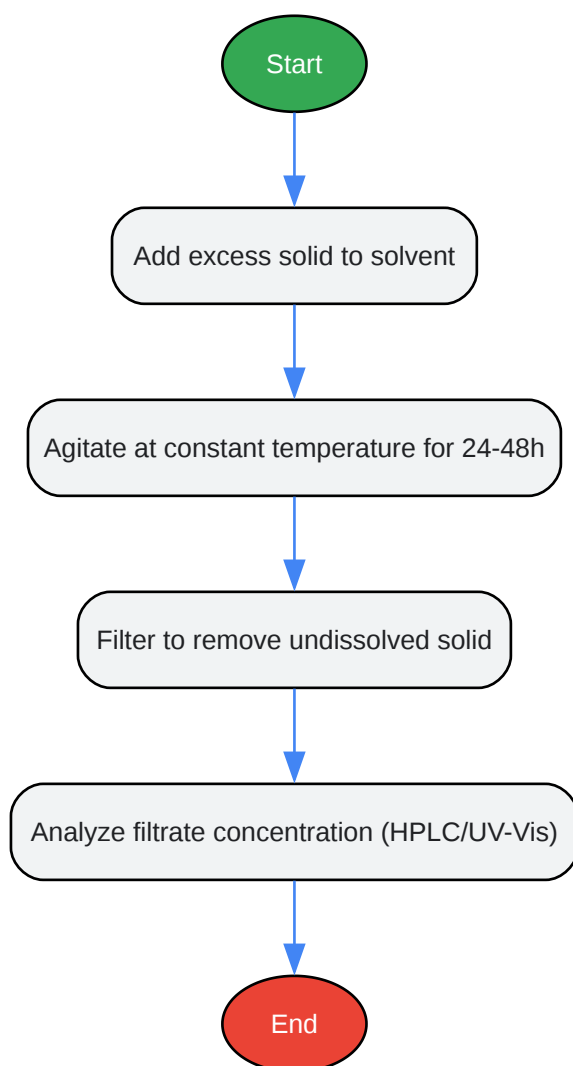
*Workflow for Boiling Point Determination.*

## Determination of Solubility

The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound.

Protocol:

- An excess amount of solid **cyclohexanesulfonamide** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed flask.
- The flask is agitated at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The solution is then filtered to remove undissolved solid.
- The concentration of **cyclohexanesulfonamide** in the filtrate is determined using a suitable analytical technique, such as HPLC or UV-Vis spectroscopy.



[Click to download full resolution via product page](#)

*Workflow for Solubility Determination.*

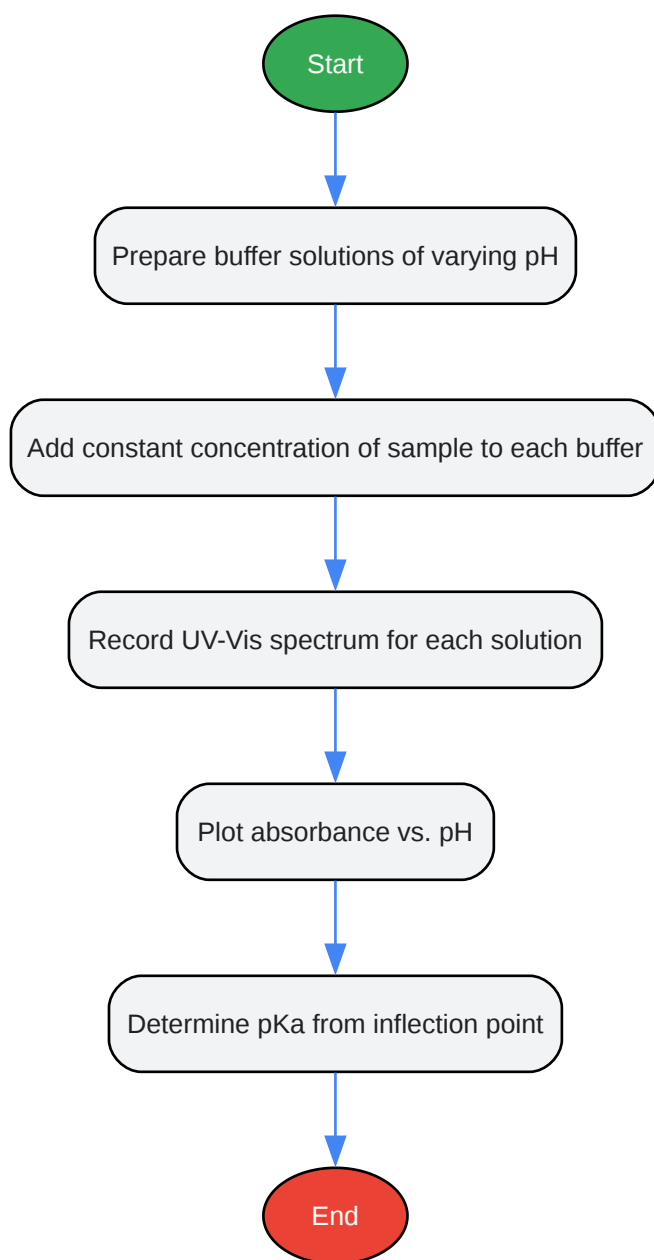
## Determination of pKa

The pKa of a sulfonamide can be determined by methods such as potentiometric titration or UV-Vis spectrophotometry as a function of pH.

Protocol (Spectrophotometric):

- A series of buffer solutions with a range of known pH values are prepared.
- A stock solution of **cyclohexanesulfonamide** is prepared.
- Aliquots of the stock solution are added to each buffer solution to a constant final concentration.
- The UV-Vis absorbance spectrum of each solution is recorded.
- The absorbance at a wavelength where the protonated and deprotonated species have different absorptivities is plotted against pH.
- The pKa is determined from the inflection point of the resulting sigmoidal curve.





[Click to download full resolution via product page](#)

*Workflow for pKa Determination via UV-Vis Spectrophotometry.*

## Spectroscopic Data

While specific, publicly available spectra for **cyclohexanesulfonamide** are not readily found, the expected spectral characteristics can be inferred from the known properties of sulfonamides and cyclohexane derivatives.

- $^1\text{H}$  NMR: The spectrum would be expected to show complex multiplets in the aliphatic region (approximately 1-4 ppm) corresponding to the protons of the cyclohexane ring. The protons on the sulfonamide nitrogen would likely appear as a broad singlet, with its chemical shift being dependent on the solvent and concentration.
- $^{13}\text{C}$  NMR: The spectrum would show signals for the carbon atoms of the cyclohexane ring.
- IR Spectroscopy: Characteristic absorption bands would be expected for the N-H stretching of the sulfonamide group (around  $3300\text{--}3400\text{ cm}^{-1}$ ), and strong absorptions for the asymmetric and symmetric stretching of the S=O bonds (around  $1330\text{ cm}^{-1}$  and  $1150\text{ cm}^{-1}$ , respectively).
- Mass Spectrometry: The mass spectrum would show the molecular ion peak. Common fragmentation patterns for sulfonamides include the loss of  $\text{SO}_2$ .

## Biological Activity

Some sources suggest that **cyclohexanesulfonamide** may have applications as a synthetic sweetener and may possess anti-inflammatory and antidepressant properties. However, detailed studies on its mechanism of action and specific biological pathways are not extensively documented in publicly available literature.<sup>[1][3]</sup>

## Conclusion

**Cyclohexanesulfonamide** is a compound with well-defined, albeit not extensively published, physical and chemical properties. Its synthesis is straightforward, and the characterization of its properties can be achieved through standard laboratory protocols. This guide provides a foundational understanding of this molecule for its application in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 2. researchgate.net [researchgate.net]
- 3. Fragmentation of aromatic sulfonamides in electrospray ionization mass spectrometry: elimination of SO(2) via rearrangement - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical and Chemical Properties of Cyclohexanesulfonamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345759#physical-and-chemical-properties-of-cyclohexanesulfonamide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)